

Technical Guide: Synthesis of 2-(2-Fluoro-5-methylphenyl)propan-2-ol

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Compound of Interest

Compound Name: 2-(2-Fluoro-5-methylphenyl)propan-2-ol

Cat. No.: B13503351

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CAS Registry Number: 1343867-43-5 Formula: $C_{10}H_{13}FO$ Molecular Weight: 168.21 g/mol [\[1\]](#)

Executive Summary

This technical guide details the synthesis of **2-(2-Fluoro-5-methylphenyl)propan-2-ol**, a tertiary benzylic alcohol frequently utilized as a structural motif in medicinal chemistry, particularly in the development of kinase inhibitors (e.g., KRAS or EGFR inhibitors) where the ortho-fluoro group provides metabolic stability and conformational locking.[\[1\]](#)

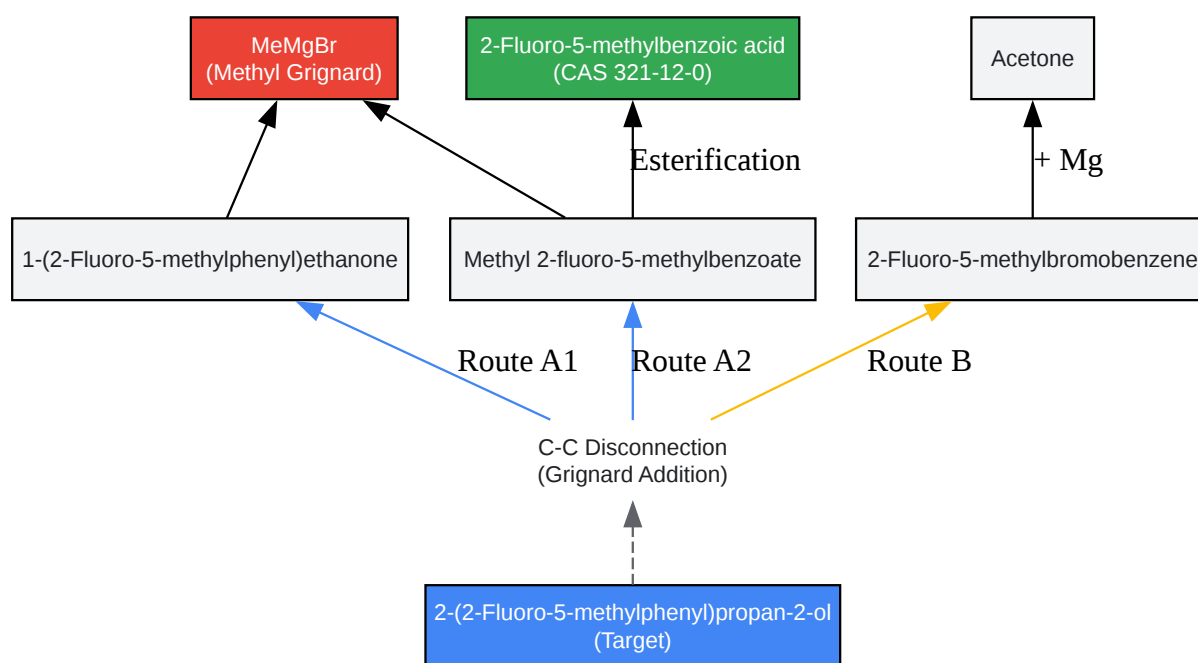
The synthesis is approached through two primary routes based on the availability of precursors:

- Route A (Preferred): Nucleophilic addition of methylmagnesium bromide (MeMgBr) to methyl 2-fluoro-5-methylbenzoate (or the corresponding acetophenone).[\[1\]](#)
- Route B (Alternative): Grignard formation from 3-bromo-4-fluorotoluene followed by addition to acetone.[\[1\]](#)

Key Technical Insight: The presence of the ortho-fluorine atom exerts an electronic effect that stabilizes the benzylic cation character during ionization but can also facilitate chelation with magnesium species during the Grignard reaction, potentially accelerating the addition rate compared to non-fluorinated analogs.

Retrosynthetic Analysis

The construction of the tertiary alcohol moiety is best visualized through the disconnection of the carbon-carbon bonds adjacent to the hydroxyl group.



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Figure 1: Retrosynthetic disassembly of the target molecule showing three viable pathways.[1]

Primary Protocol: Double Grignard Addition to Ester

This route is preferred for scale-up as 2-Fluoro-5-methylbenzoic acid (CAS 321-12-0) is a stable, inexpensive solid starting material that is easily esterified. The subsequent double addition of MeMgBr is a "one-pot" transformation from the ester.[1]

Reaction Scheme[1][2][3][4][5]

- Esterification: Acid + MeOH (H₂SO₄ cat.) → Methyl Ester[1][2]
- Grignard Addition: Methyl Ester + 3.0 eq MeMgBr → Target Alcohol[3]

Reagents & Stoichiometry[1][7][8]

Reagent	MW (g/mol)	Equiv.[4]	Role
Methyl 2-fluoro-5-methylbenzoate	168.16	1.0	Limiting Reagent
Methylmagnesium Bromide (3M in Et ₂ O)	119.24	3.2	Nucleophile
Tetrahydrofuran (THF)	72.11	10-15 V	Solvent (Anhydrous)
Ammonium Chloride (sat.[1] aq.)	53.49	Excess	Quench

Step-by-Step Methodology

Step 1: Preparation of the Ester (if not purchased)

- Dissolve 2-Fluoro-5-methylbenzoic acid (10.0 g) in Methanol (100 mL).
- Add conc.[1][5] H₂SO₄ (1.0 mL) dropwise.
- Reflux for 4 hours (monitor by TLC for disappearance of acid).
- Concentrate in vacuo, dilute with EtOAc, wash with sat. NaHCO₃, dry over MgSO₄, and concentrate.[6] Yield is typically >95%.[1]

Step 2: Grignard Addition (The Critical Step)

- Setup: Oven-dry a 3-neck round-bottom flask, equipped with a magnetic stir bar, addition funnel, and nitrogen inlet.
- Solvent: Charge the flask with the methyl ester (1.0 eq) and anhydrous THF (0.5 M concentration relative to ester). Cool to 0°C in an ice bath.

- Expert Note: While -78°C is standard for ketones, esters are less reactive.^[1] Starting at 0°C ensures initiation, though cooling to -78°C is safer if working on $>50\text{g}$ scale to manage exotherm.^[1]
- Addition: Transfer MeMgBr solution (3.2 eq) to the addition funnel under nitrogen. Add dropwise over 30–45 minutes.^[1]
 - Observation: A white precipitate (magnesium alkoxide salts) will form. The solution may turn slightly yellow/brown.
- Reaction: Remove the ice bath and allow the mixture to warm to Room Temperature (RT). Stir for 2–3 hours.
 - Monitoring: Check by TLC (Hexane/EtOAc 4:1). The intermediate ketone (acetophenone) is rarely seen as it is more reactive than the ester.
- Quench: Cool the flask back to 0°C . Very slowly add saturated aqueous NH_4Cl .
 - Safety: This step is highly exothermic.^[1] Methane gas is evolved.^[1] Ensure good venting.
- Workup: Dilute with Ethyl Acetate. Separate phases. Extract the aqueous layer 2x with EtOAc. Combine organics, wash with Brine, dry over Na_2SO_4 , and filter.
- Purification: Concentrate to yield a pale yellow oil. If purity is $<95\%$, purify via silica gel flash chromatography (Gradient: 0% → 20% EtOAc in Hexanes).

Alternative Protocol: Inverse Addition (Aryl Halide Route)

Use this route if 2-Fluoro-5-methylbromobenzene is the available stock.^[1]

Workflow^{[1][2][4][5][7][10]}

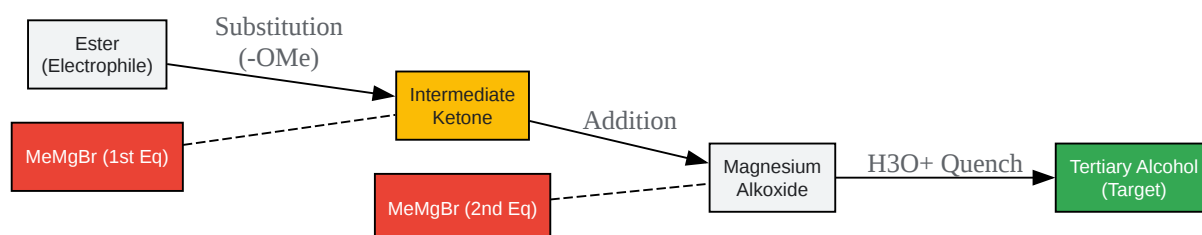
- Grignard Formation: Aryl Bromide + Mg → Aryl-MgBr^[1]
- Addition: Aryl-MgBr + Acetone → Target Alcohol^[1]

Detailed Methodology

- Activation: In a dry flask under N₂, add Magnesium turnings (1.1 eq) and a crystal of Iodine. Flame dry gently to sublime iodine (activates Mg surface).
- Initiation: Add 10% of the Aryl Bromide solution in THF. Heat gently until the solution becomes turbid and begins to boil (initiation).
- Formation: Add the remaining Aryl Bromide dropwise to maintain a gentle reflux. Stir for 1 hour after addition.
- Addition to Acetone: Cool the Grignard solution to 0°C. Add dry Acetone (1.2 eq) dropwise.
 - Note: Acetone must be strictly anhydrous (dry over CaSO₄ or molecular sieves) to prevent quenching the Grignard.
- Workup: Quench with NH₄Cl and extract as described in Route A.

Mechanism & Chemical Logic

The transformation follows a nucleophilic acyl substitution followed by a nucleophilic addition.



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Figure 2: Sequential addition mechanism. The ketone intermediate is more electrophilic than the ester, preventing isolation of the ketone under these conditions.

The "Ortho-Fluoro" Effect

The fluorine atom at the 2-position (ortho) is critical.^[1]

- Inductive Effect (-I): Fluorine pulls electron density from the ring, making the carbonyl carbon (in the ester/ketone) slightly more electrophilic, potentially increasing reaction speed.
- Chelation: The lone pairs on fluorine can coordinate with the Magnesium atom of the Grignard reagent. This forms a cyclic 6-membered transition state (Mg-O-C-C-C-F) that can direct the nucleophile and stabilize the intermediate alkoxide.^[1]

Analytical Characterization (Expected Data)

Verify the product identity using Proton NMR (^1H NMR) and Mass Spectrometry.

- ^1H NMR (400 MHz, CDCl_3):
 - δ 7.20–6.80 (m, 3H): Aromatic protons. Look for the specific splitting pattern of a 1,2,4-substituted benzene. The proton ortho to the methyl but meta to fluorine will appear as a doublet or singlet.
 - δ 2.30 (s, 3H): Aryl-Methyl group (Ar-CH_3).^[1]
 - δ 1.62 (s, 6H): Geminal dimethyl group ($\text{C}(\text{CH}_3)_2\text{OH}$). This singlet is diagnostic of the tertiary alcohol formation.
 - δ 1.80 (br s, 1H): Hydroxyl proton (exchangeable with D_2O).
- MS (ESI):
 - Parent ion $[\text{M}+\text{H}]^+$ is often weak for tertiary alcohols due to easy dehydration.
 - Look for $[\text{M}-\text{H}_2\text{O}+\text{H}]^+$ (loss of water) peak at $m/z \sim 151.2$.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Moisture in THF/Acetone	Redistill THF over Na/Benzophenone or use molecular sieves.
Unreacted Ester	Old Grignard Reagent	Titrate MeMgBr before use or use a fresh bottle.[1]
Side Product: Alkene	Acidic Workup too harsh	Tertiary alcohols eliminate easily.[1] Use saturated NH ₄ Cl (mild) instead of HCl for quenching.
Waxy Solid	Impurities	Recrystallize from Hexane/Pentane at -20°C if the oil refuses to solidify.

References

- Sigma-Aldrich.Product Specification: **2-(2-Fluoro-5-methylphenyl)propan-2-ol** (CAS 1343867-43-5).[1][7][Link](#)
- BenchChem.Technical Support: Grignard Reaction Optimization for Fluorinated Aromatics.[Link](#)
- Common Organic Chemistry.Synthesis of 2-phenylpropan-2-ol derivatives via Grignard Addition.[1][Link](#)
- Fluorochem.Safety Data Sheet: **2-(2-Fluoro-5-methylphenyl)propan-2-ol**. [1][Link](#)

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